

# Essential Safety and Logistics for Handling Tolrestat

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## Compound of Interest

Compound Name: Tolrestat

Cat. No.: B1683199

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Tolrestat**, an aldose reductase inhibitor.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **Tolrestat**, a combination of engineering controls and personal protective equipment is crucial to minimize exposure.

Engineering Controls: Use adequate general or local exhaust ventilation to keep airborne concentrations below permissible exposure limits.<sup>[1]</sup> Process enclosures are also recommended to control airborne levels.<sup>[1]</sup>

Personal Protective Equipment: The following PPE should be worn to prevent direct contact with the skin or eyes and to avoid inhalation<sup>[1]</sup>:

- Eye Protection: Wear safety glasses. If splashing is possible, chemical goggles are required.<sup>[1]</sup>
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[1]</sup>
- Respiratory Protection: In situations where ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure

mode with emergency escape provisions should be used.[\[1\]](#)

## Quantitative Safety Data

The following table summarizes key quantitative safety data for **Tolrestat**.

Data Point	Value	Species	Route	Reference
LD50	300 mg/kg	Mouse	Oral	<a href="#">[1]</a> <a href="#">[2]</a>
LD50	980 mg/kg	Rat	Oral	<a href="#">[1]</a> <a href="#">[2]</a>
LD50	3200 mg/kg	Rabbit	Oral	<a href="#">[1]</a> <a href="#">[2]</a>
Eye Irritation	100 mg/24H	Rabbit	Eye	<a href="#">[1]</a>

## Handling and Storage Procedures

Handling:

- Wash thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

Storage:

- Store in a well-closed container.[\[1\]](#)
- Avoid incompatible materials such as strong oxidants and strong bases.[\[1\]](#)

## Emergency Procedures

Spills/Leaks:

- Evacuate the area.

- Wear appropriate personal protective equipment as outlined in Section 8 of the Safety Data Sheet.[\[1\]](#)
- Clean up spills immediately.[\[1\]](#)
- Sweep up the spilled material.[\[1\]](#)
- Place the material into a suitable, labeled container for disposal.[\[1\]](#)

Fire:

- In case of a fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)
- Irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[1\]](#)

## Disposal Plan

Dispose of **Tolrestat** and its containers in accordance with all applicable federal, state, and local regulations. If a drug take-back program is not available, follow these steps for disposal in household trash:

- Remove the **Tolrestat** from its original container.
- Mix the medicine with an unappealing substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules.[\[3\]](#)
- Place the mixture in a sealed container, such as a plastic bag.[\[3\]](#)
- Dispose of the container in your household trash.[\[3\]](#)
- Scratch out all personal information on the prescription label of the empty container before recycling or discarding.[\[3\]](#)

## Tolrestat Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **Tolrestat** spill.



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Caption: Logical workflow for responding to a **Tolrestat** spill.

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## References

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